

ATTO 465 Maleimide: Application Notes and Protocol for Protein Labeling

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Compound of Interest

Compound Name: ATTO 465 maleimid

Cat. No.: B15556988

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Introduction

ATTO 465 is a fluorescent label characterized by its strong absorption, high fluorescence quantum yield, and significant Stokes shift.[1][2][3] The maleimide derivative of ATTO 465 is a thiol-reactive probe that enables the specific covalent labeling of proteins and other biomolecules containing sulfhydryl groups, which are most commonly found in cysteine residues.[2][4] The reaction proceeds via a Michael addition, forming a stable thioether bond under mild conditions.[5] This specificity makes **ATTO 465 maleimide** an excellent tool for a variety of applications, including fluorescence microscopy, flow cytometry, and single-molecule detection, where precise and stable labeling is critical.[1][6]

ATTO 465 Maleimide Characteristics

The optical and physical properties of **ATTO 465 maleimide** are summarized below. These values are essential for calculating the degree of labeling and for designing experimental setups.

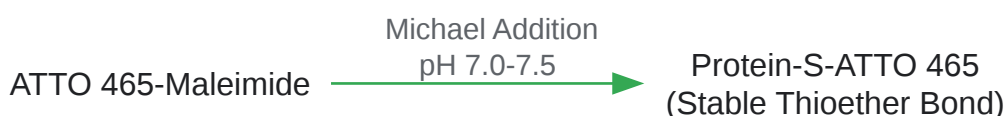
Parameter	Value	Reference(s)
Molecular Weight (MW)	518 g/mol	[1][2][3]
Absorbance Max (λ_{abs})	453 nm	[1][2][3]
Emission Max (λ_{fl})	506 nm	[1][3]
Molar Extinction Coefficient (ϵ_{max})	75,000 M ⁻¹ cm ⁻¹	[1][2][3]
Fluorescence Quantum Yield (η_{fl})	75%	[1][2][3]
Fluorescence Lifetime (τ_{fl})	5.0 ns	[1][3]
Correction Factor (CF ₂₈₀)	0.48	[1][7]
Recommended Solvent	Anhydrous DMSO or DMF	[2][3]
Storage Conditions	-20°C, protected from light and moisture	[1][2][3][7]

Principle of the Reaction

The labeling reaction utilizes the high reactivity of the maleimide group towards the thiol group of cysteine residues. This reaction is highly selective within a pH range of 7.0 to 7.5.[1][7] At this pH, the cysteine thiol is sufficiently deprotonated to act as a nucleophile, while other potentially reactive groups, such as amines, remain largely protonated and unreactive.[1][5] Disulfide bonds within a protein are unreactive towards maleimides and must first be reduced to free thiols to be available for labeling.[4][5]

Protein-SH
(Cysteine Thiol)

+



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Reaction of **ATTO 465 maleimide** with a protein thiol group.

Experimental Protocol

This protocol provides a general procedure for labeling proteins with **ATTO 465 maleimide**. Optimization may be necessary for specific proteins and experimental goals.

Required Materials

- **ATTO 465 maleimide**
- Protein of interest containing free cysteine residues
- Labeling Buffer: Phosphate-Buffered Saline (PBS), HEPES, or Tris buffer, pH 7.0-7.5.[1][4]
The buffer should be free of any thiol-containing compounds.[4]
- Optional: Tris(2-carboxyethyl)phosphine (TCEP) or Dithiothreitol (DTT) for disulfide bond reduction.[1][8]
- Anhydrous, amine-free Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF).[2][3]

- Purification column: Sephadex G-25 or equivalent gel filtration column.[1][7]
- Reaction tubes
- Stirring or vortexing equipment

Reagent Preparation

- Protein Solution:
 - Dissolve the protein in the Labeling Buffer to a concentration of 1-10 mg/mL (typically 50-100 μ M).[1][4][9]
 - If the protein buffer contains substances like Tris, free amino acids, or ammonium ions, they should be removed by dialysis against the Labeling Buffer.[10]
- Disulfide Bond Reduction (Optional):
 - If labeling of cysteines involved in disulfide bonds is desired, reduction is necessary.[4][5]
 - Add a 10-fold molar excess of TCEP to the protein solution.[1][9] Incubate for 20-30 minutes at room temperature.[4][8] TCEP does not need to be removed before labeling.[1]
 - Alternatively, DTT can be used, but any excess DTT must be removed by dialysis or a desalting column before adding the maleimide dye, as it will compete for the dye.[1][8]
 - It is advisable to perform the reduction and subsequent labeling under an inert atmosphere (e.g., nitrogen or argon) to prevent the re-formation of disulfide bonds.[1][9]
- **ATTO 465 Maleimide** Stock Solution:
 - Allow the vial of **ATTO 465 maleimide** to equilibrate to room temperature before opening to prevent moisture condensation.[2][3]
 - Immediately before use, prepare a 10-20 mM stock solution by dissolving the dye in anhydrous DMSO or DMF.[1][2]

- Note: Maleimide solutions in DMSO or DMF are susceptible to hydrolysis and should be prepared fresh for each experiment.[\[2\]](#)

Protein Labeling Procedure

- Molar Ratio: Add the **ATTO 465 maleimide** stock solution to the protein solution to achieve a final dye-to-protein molar ratio between 10:1 and 20:1.[\[1\]](#) Add the dye solution dropwise while gently stirring or vortexing the protein solution.[\[1\]](#)
 - Alternative Strategy: For proteins with a known number of free thiols, a 1.3-fold molar excess of dye per sulfhydryl group can be used.[\[7\]](#)
- Incubation: Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C.[\[1\]](#) The reaction should be protected from light at all times.[\[1\]](#)[\[7\]](#)
- Quenching (Optional): To stop the reaction, a low molecular weight thiol such as glutathione or mercaptoethanol can be added to consume any excess maleimide reagent.[\[1\]](#)

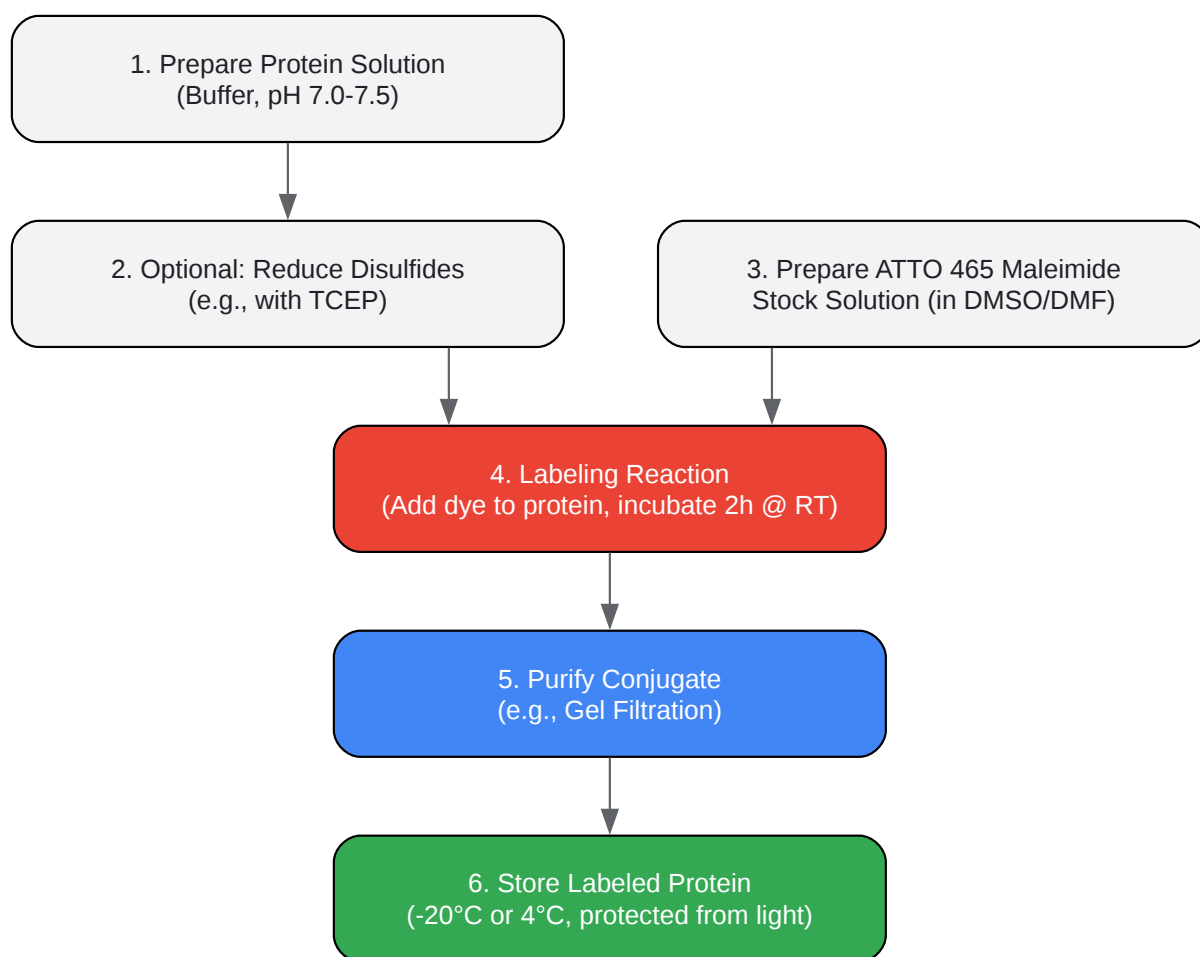
Purification of the Conjugate

It is crucial to remove unreacted and hydrolyzed dye from the labeled protein.[\[7\]](#)

- Column Preparation: Prepare a gel filtration column (e.g., Sephadex G-25) with a bed volume sufficient to separate the protein conjugate from the free dye.[\[7\]](#)[\[9\]](#) Equilibrate the column with Labeling Buffer (e.g., PBS, pH 7.4).[\[7\]](#)
- Separation: Apply the reaction mixture to the top of the column.
- Elution: Elute the column with Labeling Buffer. The first colored, fluorescent band to elute will be the ATTO 465-labeled protein conjugate.[\[7\]](#) A slower-moving second band corresponds to the unreacted and hydrolyzed free dye.[\[7\]](#)
- Alternative Purification: For smaller-scale reactions, ultrafiltration using a device with an appropriate molecular weight cutoff (MWCO) can be used to remove free dye.[\[9\]](#)

Storage of the Labeled Protein

- Short-term: Store the purified protein conjugate at 4°C, protected from light. For extended storage at 4°C (several months), 2 mM sodium azide can be added as a preservative.[7][10]
- Long-term: For long-term storage, divide the conjugate into small aliquots and freeze at -20°C. Avoid repeated freeze-thaw cycles.[7][10]
- In general, the storage conditions for the labeled protein should be similar to those of the unlabeled protein.[7]



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Workflow for protein labeling with **ATTO 465 maleimide**.

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